

Technical Guide: Physicochemical Properties of 2-Acetamido-6-chloropurine

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Compound of Interest

Compound Name: 2-acetamido-6-chloropurine

Cat. No.: B1275489

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Introduction

2-Acetamido-6-chloropurine is a pivotal synthetic intermediate in the field of medicinal chemistry. Its unique structure, featuring a reactive chlorine atom at the 6-position and a protected amino group at the 2-position, renders it a versatile building block for the synthesis of a wide array of purine derivatives. These derivatives are extensively investigated for their potential as therapeutic agents, particularly in the development of antiviral and anticancer drugs. This technical guide provides a comprehensive overview of the available data on the melting point and stability of **2-acetamido-6-chloropurine**, supplemented with standardized experimental protocols for their determination.

Physicochemical Data

Precise physicochemical data for **2-acetamido-6-chloropurine** is not extensively documented in publicly available literature. However, data from closely related compounds provide a valuable reference for its expected properties.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Reported Melting Point (°C)
2-Acetamido-6-chloropurine	7602-01-9	C ₇ H ₆ CIN ₅ O	211.61	Data not available
2-Amino-6-chloropurine	10310-21-1	C ₅ H ₄ CIN ₅	169.57	>300
N-(9-Acetyl-6-oxo-3H-purin-2-yl)acetamide (2,9-Diacetylguanine)	3056-33-5	C ₉ H ₉ N ₅ O ₃	235.20	285

Stability Profile

Detailed stability studies specifically for **2-acetamido-6-chloropurine** are not readily found in scientific literature. However, based on the general reactivity of chloropurines and acetylated amines, its stability is expected to be influenced by factors such as pH, temperature, and the presence of nucleophiles. The chlorine atom at the 6-position is susceptible to nucleophilic substitution, and the acetamido group can undergo hydrolysis under acidic or basic conditions.

General Storage Recommendations: To ensure the integrity of **2-acetamido-6-chloropurine**, it is recommended to store the compound in a cool, dry, and well-ventilated area. It should be kept in a tightly sealed container to protect it from moisture and atmospheric contaminants. Storage away from strong oxidizing agents, acids, and bases is also advised to prevent degradation.

Experimental Protocols

The following are detailed, generalized protocols for determining the melting point and assessing the stability of **2-acetamido-6-chloropurine**. These are based on standard laboratory methodologies and OECD guidelines.

Melting Point Determination

This protocol describes the determination of the melting point range of a solid crystalline substance using a capillary melting point apparatus.

Materials:

- **2-Acetamido-6-chloropurine** sample (finely powdered and dry)
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of the finely powdered, dry **2-acetamido-6-chloropurine** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[1][2]
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Initial Determination (Rapid Heating): The sample is heated at a rapid rate (e.g., 10-20 °C/min) to obtain an approximate melting range. This provides a preliminary indication of the melting temperature.[3]
- Accurate Determination (Slow Heating): A fresh sample is prepared and the apparatus is allowed to cool. The temperature is then raised rapidly to about 20 °C below the approximate melting point. The heating rate is then reduced to 1-2 °C/min to allow for thermal equilibrium. [4]
- Observation and Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the substance.[1]
- Replicate Measurements: The procedure is repeated at least two more times to ensure the reproducibility of the results.

Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

This protocol outlines the use of TGA to evaluate the thermal stability and decomposition profile of **2-acetamido-6-chloropurine**.

Materials:

- **2-Acetamido-6-chloropurine** sample
- Thermogravimetric Analyzer (TGA)
- Sample pans (e.g., platinum or alumina)
- Inert gas supply (e.g., nitrogen)
- Oxidizing gas supply (e.g., air)

Procedure:

- **Instrument Calibration:** The TGA instrument is calibrated for temperature and mass according to the manufacturer's instructions.
- **Sample Preparation:** A small, accurately weighed amount of the sample (typically 5-10 mg) is placed in a tared TGA sample pan.[\[5\]](#)
- **Experimental Setup:** The sample pan is placed in the TGA furnace. The desired atmosphere (e.g., nitrogen for inert conditions or air for oxidative conditions) is purged through the furnace at a controlled flow rate (e.g., 20-50 mL/min).
- **Heating Program:** The sample is heated from ambient temperature to a final temperature (e.g., 600-900 °C) at a constant heating rate (e.g., 10 °C/min).[\[5\]](#)
- **Data Acquisition:** The instrument records the sample weight as a function of temperature and time.
- **Data Analysis:** The resulting TGA curve (weight % vs. temperature) is analyzed to determine the onset temperature of decomposition, the temperature of maximum decomposition rate

(from the derivative thermogravimetric, DTG, curve), and the residual mass at the final temperature. This provides information on the thermal stability of the compound under the tested conditions.[6][7][8]

Hydrolytic Stability Assessment (as a function of pH)

This protocol is based on the OECD Guideline 111 for testing the hydrolytic stability of chemicals.[9][10]

Materials:

- **2-Acetamido-6-chloropurine** sample
- Sterile aqueous buffer solutions (pH 4, 7, and 9)
- Constant temperature bath or incubator
- Sterile glass flasks with stoppers
- Analytical instrumentation for quantification (e.g., HPLC-UV)

Procedure:

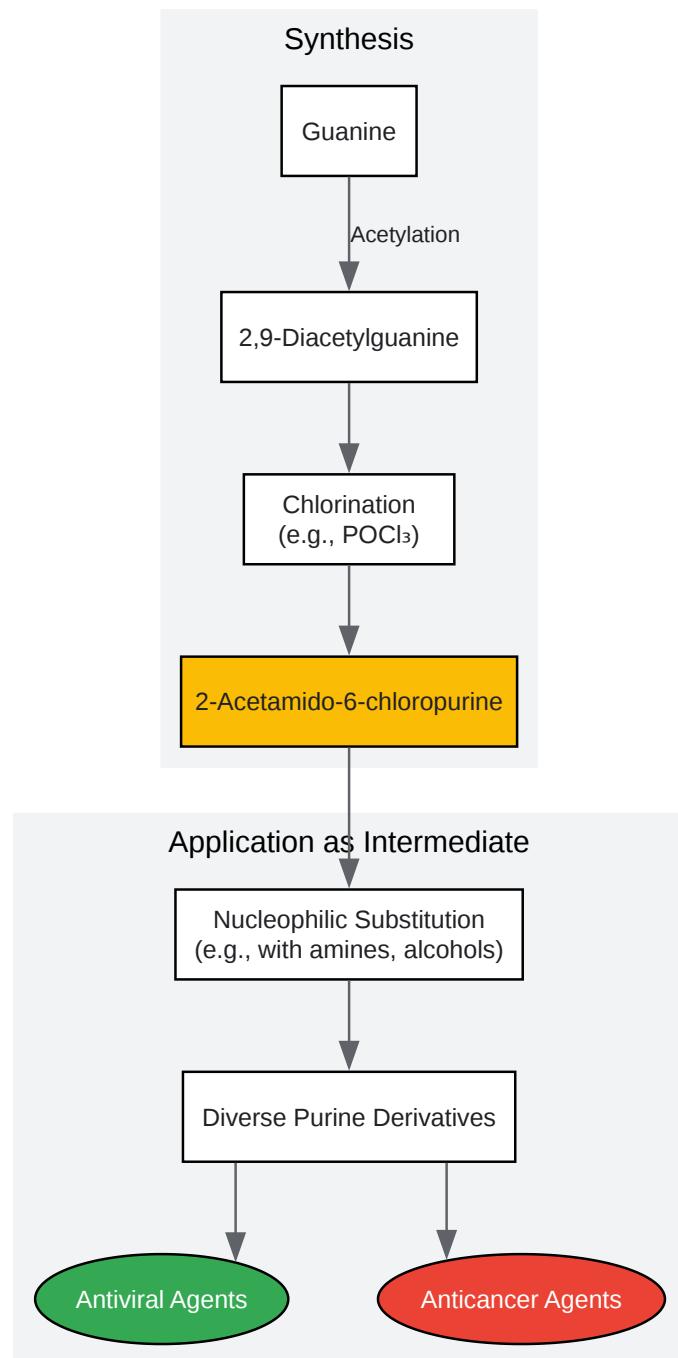
- Preliminary Test:
 - A solution of **2-acetamido-6-chloropurine** is prepared in each of the sterile buffer solutions (pH 4, 7, and 9). The concentration should be below its water solubility limit.
 - The solutions are incubated at 50 °C in the dark for 5 days.[9]
 - Samples are taken at the beginning and end of the incubation period and analyzed for the concentration of the parent compound.
 - If less than 10% degradation is observed at all pH values, the substance is considered hydrolytically stable, and no further testing is required.[11]
- Kinetic Study (if degradation >10% in the preliminary test):

- For each pH at which significant degradation occurred, a more detailed study is conducted.
- Solutions are prepared as in the preliminary test and incubated at a constant temperature (e.g., 25 °C, 40 °C, and 50 °C) in the dark.
- Samples are withdrawn at multiple time points (e.g., 0, 2, 4, 8, 24, 48 hours, and then as needed) until at least 90% degradation is observed or for a maximum of 30 days.[\[9\]](#)[\[11\]](#)
- The concentration of **2-acetamido-6-chloropurine** and any major degradation products (>10% of the initial concentration) are quantified using a validated analytical method.
- The degradation rate constant (k) and the half-life ($t_{1/2}$) are calculated for each pH and temperature condition, assuming first-order kinetics.

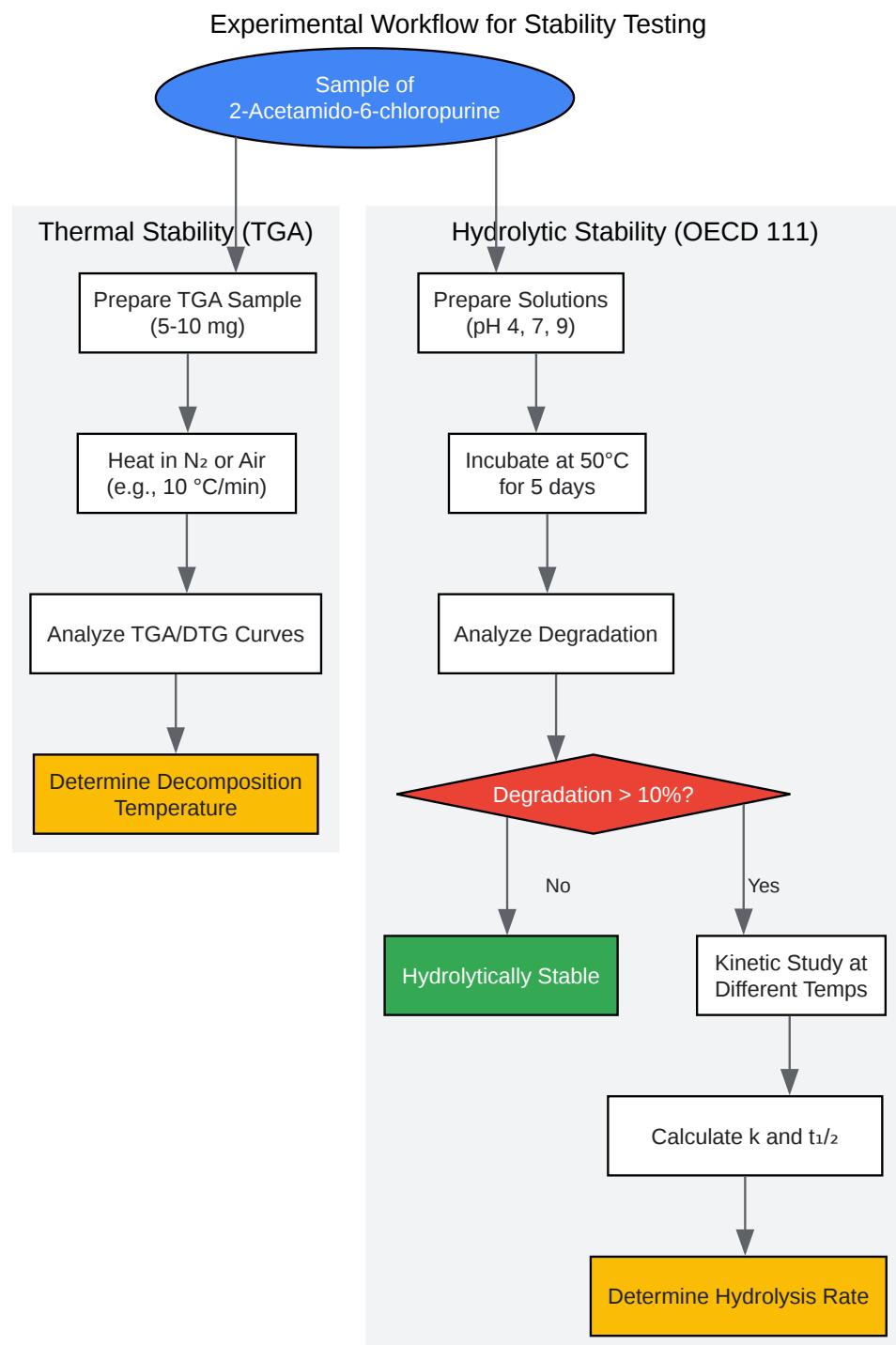
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the synthesis and application of **2-acetamido-6-chloropurine** and the experimental workflow for stability testing.

Synthetic Utility of 2-Acetamido-6-chloropurine

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Caption: Synthetic pathway and application of **2-acetamido-6-chloropurine**.

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Caption: Workflow for assessing thermal and hydrolytic stability.

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References

- 1. [byjus.com](https://www.byjus.com) [byjus.com]
- 2. [uomus.edu.iq](https://www.uomus.edu.iq) [uomus.edu.iq]
- 3. SSERC | Melting point determination [sserc.org.uk]
- 4. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 5. Thermal Analysis of Some Antidiabetic Pharmaceutical Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 6. [scielo.br](https://www.scielo.br) [scielo.br]
- 7. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 8. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 9. [oecd.org](https://www.oecd.org) [oecd.org]
- 10. OECD 111 - Hydrolysis as a Function of pH - Situ Biosciences [situbiosciences.com]
- 11. [jrglobal.com](https://www.jrglobal.com) [jrglobal.com]
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